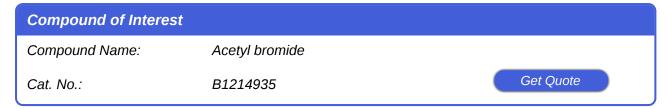


Safe Handling of Acetyl Bromide: A Guide for Laboratory Professionals

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Acetyl bromide (CAS No: 506-96-7) is a colorless, fuming liquid that is highly corrosive and reacts violently with water.[1][2][3] It is a crucial reagent in organic synthesis but demands stringent safety protocols due to its significant hazards. This guide provides essential safety, handling, and emergency information to ensure the well-being of researchers and laboratory personnel.

Hazard Summary

Acetyl bromide is extremely destructive to tissues of the mucous membranes, upper respiratory tract, eyes, and skin.[1] It is classified as a corrosive chemical that can cause severe burns with possible permanent damage.[2] The vapor is a lachrymator (induces tearing) and an irritant to the respiratory system, potentially causing coughing, shortness of breath, and lung damage.[1][2][3]



Hazard Classification	Description	Source
Corrosivity	Causes severe skin burns and eye damage.[1][4][5] May be corrosive to metals.[1]	Corrosive
Reactivity	Reacts violently with water, steam, and alcohols, releasing corrosive gases.[1][2][3]	Water-Reactive
Inhalation Toxicity	Vapors can irritate the nose, throat, and lungs, causing coughing and shortness of breath.[2]	Toxic
Aquatic Toxicity	Harmful to aquatic life.[1][5]	Environmental Hazard

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Acetyl bromide**. Engineering controls, such as fume hoods, are the primary line of defense, but PPE is essential to protect from direct contact and inhalation.[2]



Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles & Face Shield	Wear indirect-vent, impact- and splash-resistant chemical goggles.[2] A face shield must be worn in conjunction with goggles to provide full facial protection.[2][5]
Skin/Hands	Chemical-Resistant Gloves	Wear protective gloves.[2][5][6] The exact breakthrough time for specific glove materials is not readily available; consult your safety equipment supplier for recommendations on the most protective material for your specific operation.[2][6]
Body	Chemical-Resistant Apron or Lab Coat	Wear a chemical-resistant apron or a lab coat made of appropriate material. All protective clothing should be clean and put on before work. [2] Immediately remove any contaminated clothing.[1][6]
Respiratory	NIOSH-approved Respirator	Work must be conducted in a certified chemical fume hood. [2][6] If the potential for overexposure exists, use a MSHA/NIOSH-approved supplied-air respirator with a full facepiece operated in a positive-pressure mode.[2] For fires, a self-contained breathing apparatus (SCBA) is required.[1][5][7]



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Exposure Data & Physical Properties

While no official workplace exposure limits have been established by OSHA or NIOSH, this does not imply the substance is harmless.[2][5] Safe work practices should always be followed to minimize any potential exposure.[2]

Parameter	Value	Notes
Odor Threshold	5.0 x 10 ⁻⁴ ppm	Odor is not a reliable indicator for warning of hazardous exposure levels.[2]
Boiling Point	75 - 77 °C (167 - 171 °F)	[1][7]
Melting Point	-96 °C (-141 °F)	[1][7]
IDLH (as Bromine)	3 ppm	Immediately Dangerous to Life and Health.[2]
Workplace Exposure Limits	Not Established	No PEL (OSHA), REL (NIOSH), or TLV (ACGIH) available.[2][5]

Standard Operating Protocol for Handling Acetyl Bromide

This protocol outlines the essential steps for safely using **Acetyl bromide** in a laboratory setting.

Pre-Handling Preparations

- Area Preparation: Ensure work is conducted in a designated area within a certified chemical fume hood.[2][6]
- Emergency Equipment: Confirm that an emergency shower and eyewash station are unobstructed and have been recently tested.[2]
- Spill Kit: Have a spill kit ready containing a dry absorbent material such as dry lime, soda ash, or vermiculite. Do not use water or combustible materials.[2][6]



 PPE Inspection: Inspect all PPE for damage (cracks, tears, holes) before use. Don the required PPE as outlined in the table above.[2]

Handling and Usage

- Container Handling: Use non-sparking tools to open and close containers.[2] Keep containers tightly closed when not in use.[1][7]
- Dispensing: Carefully measure and dispense the required amount of Acetyl bromide, keeping the container opening away from your face.
- Reaction Setup: When adding Acetyl bromide to a reaction, do so slowly and in a controlled manner. Be aware that it reacts violently with water, alcohols, and other incompatible materials.[2]
- Work Practice: Never work alone. Wash hands thoroughly after handling the substance,
 even if gloves were worn.[1][2]

Storage and Waste Disposal

- Storage: Store **Acetyl bromide** in its original, tightly sealed, corrosive-resistant container in a cool, dry, well-ventilated, and locked area.[1][4][7] Do not store in metal containers.[1] It must be stored away from water, moisture, and incompatible substances like oxidizing agents and strong bases.[2]
- Waste Disposal: Collect all Acetyl bromide waste, including contaminated absorbents and disposable labware, in a designated and properly labeled hazardous waste container.[4][6]
 Do not mix with other waste streams. Dispose of the waste through your institution's environmental health and safety office.[2]

Emergency Procedures

Immediate and correct response during an emergency is critical.

First Aid Measures



Exposure Route	First Aid Instructions
Inhalation	Move the victim to fresh air immediately.[1][5] If breathing is difficult or has stopped, provide artificial respiration.[3] Seek immediate medical attention.[1][4]
Skin Contact	Immediately remove all contaminated clothing. [1][5] Flush the affected skin with large amounts of water for at least 15 minutes, using an emergency shower if available.[5][6] Seek immediate medical attention.[1][4]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[3][5][6] Remove contact lenses if present and easy to do.[1] Call an ophthalmologist immediately.[1][7]
Ingestion	Do NOT induce vomiting.[1][4][5] Have the conscious victim rinse their mouth and drink one or two glasses of water.[1][7] Seek immediate medical attention.[1][4]

Spill Response Plan

In the event of a spill, follow these steps precisely. The workflow below illustrates the logical sequence of actions.

- Evacuate: Immediately alert others and evacuate all non-essential personnel from the spill area.[1][4]
- Ventilate: Ensure the area is well-ventilated, keeping the fume hood running.[2][4]
- Protect: Don full PPE, including a respirator, before re-entering the area.[4]
- Contain: Cover drains and contain the spill to a small area.[1][7]

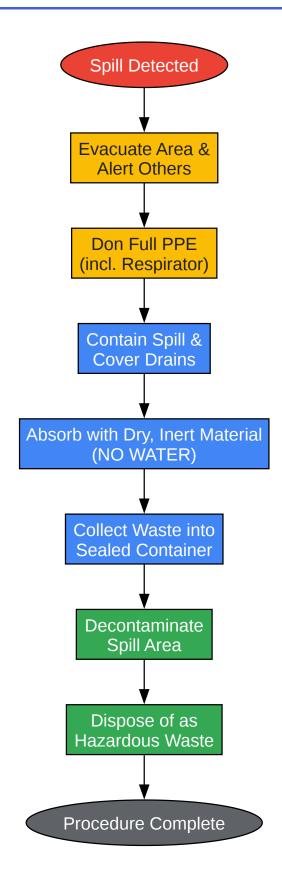


Safety Operating Guide

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- Absorb: Cover the spill with a dry, inert absorbent material like dry lime, soda ash, or vermiculite. NEVER use water or combustible absorbents.[2][6]
- Collect: Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealed container for hazardous waste.[2][4][6]
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the waste container through your institution's hazardous waste program.
 [2]





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Acetyl Bromide Spill Response Workflow



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